

Comparative Analysis of Antioxidant 1010 versus Antioxidant 1076 in Polypropylene: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antioxidant 1010

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of two widely used primary hindered phenolic antioxidants, **Antioxidant 1010** and Antioxidant 1076, in the stabilization of polypropylene (PP). This analysis is based on their chemical structure, theoretical performance advantages, and available experimental data to assist researchers and professionals in selecting the appropriate stabilizer for their specific applications.

Introduction to Antioxidant 1010 and Antioxidant 1076

Antioxidant 1010 and Antioxidant 1076 are sterically hindered phenolic antioxidants crucial for protecting polypropylene from degradation during processing and its service life.^[1] They function by scavenging free radicals, thereby inhibiting the auto-oxidative degradation cycle of the polymer.^[2]

Antioxidant 1010, chemically known as Pentaerythritol tetrakis(3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate), is a high molecular weight antioxidant.^[1] Its structure contains four hindered phenol functional groups, which theoretically provides a high capacity for neutralizing free radicals.^{[1][3]} This high molecular weight also contributes to its low volatility and high resistance to extraction, making it suitable for demanding applications requiring long-term thermal stability.

Antioxidant 1076, or Octadecyl 3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate, is another effective sterically hindered phenolic antioxidant. It possesses a single hindered phenol functional group and a long alkyl chain that enhances its compatibility and solubility in polyolefins like polypropylene.

Structural and Theoretical Comparison

The primary difference in the performance of these two antioxidants stems from their molecular structure.

Feature	Antioxidant 1010	Antioxidant 1076	Reference
Chemical Name	Pentaerythritol tetrakis(3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate)	Octadecyl 3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate)	
Molecular Weight	1177.6 g/mol	530.9 g/mol	
Hindered Phenol Groups	4	1	
Physical Form	White crystalline powder	White crystalline powder	
Melting Point	110-125 °C	50-55 °C	

Theoretically, with four times the number of active phenolic groups, **Antioxidant 1010** is expected to exhibit superior antioxidant efficacy compared to Antioxidant 1076 at the same weight concentration. Its higher molecular weight also suggests lower migration and volatility, leading to better long-term performance, especially at elevated temperatures.

Performance Data in Polypropylene

While a single, direct comparative study providing comprehensive quantitative data for all performance metrics is not readily available in the public domain, the following tables summarize expected performance and some reported data based on the characteristics of the antioxidants and findings from various sources.

Long-Term Thermal Stability (Oxidation Induction Time - OIT)

OIT is a key measure of the effectiveness of an antioxidant in preventing thermal degradation. A longer OIT indicates better thermal stability.

Antioxidant	Concentration in PP	OIT (minutes) at 200°C	Expected Performance	Reference
Unstabilized PP	0%	< 1	Poor	
Antioxidant 1076	0.1%	Data not available in a direct comparative study	Good	
Antioxidant 1010	0.1%	Data not available in a direct comparative study	Excellent	

Note: While specific comparative OIT values are not available, the higher number of functional groups and lower volatility of **Antioxidant 1010** strongly suggest it would provide a significantly longer OIT compared to Antioxidant 1076 at equivalent loadings.

Processing Stability (Melt Flow Index - MFI)

MFI is an indicator of the polymer's molecular weight. A stable MFI after processing or aging suggests that the antioxidant has effectively prevented polymer chain scission.

| Antioxidant | Concentration in PP | MFI (g/10 min) - Initial | MFI (g/10 min) - After Multiple Extrusions | Expected Performance | Reference | |---|---|---|---|---| | Unstabilized PP | 0% | ~3 | Significantly Increases | Poor | | | Antioxidant 1076 | 0.1% | ~3 | Data not available in a direct comparative study | Good | | | **Antioxidant 1010** | 0.1% | ~3 | Data not available in a direct comparative study | Excellent | |

Note: The combination of a hindered phenol like **Antioxidant 1010** with a phosphite secondary antioxidant is particularly effective in maintaining MFI stability during processing.

Color Stability (Yellowness Index - YI)

The Yellowness Index measures the degree of discoloration in the polymer, which can be caused by degradation. A lower YI is desirable.

Antioxidant	Concentration in PP	Yellowness Index (YI) - Initial	Yellowness Index (YI) - After Aging/Irradiation	Reference
Unstabilized PP	0%	Low	High	
Antioxidant 1076	0.5 phr	~2.5	~5 (after 50 kGy irradiation)	
Antioxidant 1010	0.5 phr	~3.0	~6 (after 50 kGy irradiation)	

Note: The available data on Yellowness Index is from a study on irradiation effects, not thermal aging. In this specific study, Antioxidant 1076 showed slightly better resistance to yellowing upon irradiation compared to **Antioxidant 1010**. However, for thermal stability, **Antioxidant 1010** is generally considered to provide good color retention.

Experimental Protocols

Detailed methodologies for the key experiments are provided below.

Sample Preparation

- **Compounding:** Polypropylene powder is dry-blended with the specified concentration of **Antioxidant 1010** or Antioxidant 1076.
- **Extrusion:** The blend is melt-compounded using a twin-screw extruder. The extruded strands are then pelletized.
- **Specimen Molding:** The pellets are injection-molded or compression-molded into specimens of the required dimensions for each test.

Oxidation Induction Time (OIT) Measurement (ASTM D3895)

- A small sample (5-10 mg) of the stabilized polypropylene is placed in an open aluminum pan.

- The sample is heated in a Differential Scanning Calorimeter (DSC) under a nitrogen atmosphere to a specified isothermal temperature (e.g., 200°C).
- Once the temperature is stable, the atmosphere is switched to oxygen at a constant flow rate.
- The time from the introduction of oxygen until the onset of the exothermic oxidation peak is recorded as the OIT.

Melt Flow Index (MFI) Measurement (ASTM D1238)

- The MFI of the initial and aged polypropylene pellets is measured using a melt flow indexer at a specified temperature (e.g., 230°C) and load (e.g., 2.16 kg).
- The amount of polymer extruded through a standard die in 10 minutes is measured and reported as the MFI.

Yellowness Index (YI) Measurement (ASTM E313)

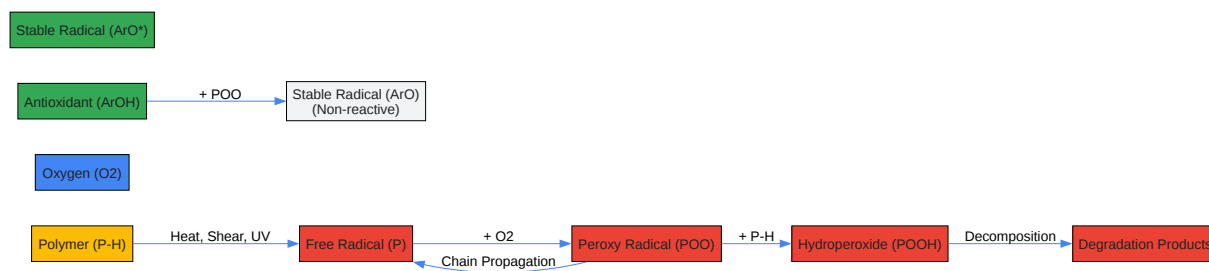
- The color of the molded polypropylene plaques (initial and aged) is measured using a spectrophotometer or colorimeter.
- The Yellowness Index is calculated from the tristimulus values (X, Y, Z) obtained from the instrument.

Long-Term Thermal Aging (Oven Aging)

- Molded specimens are placed in a circulating air oven at a specified temperature (e.g., 150°C).
- Samples are removed at regular intervals for OIT, MFI, and YI testing to evaluate the long-term performance of the antioxidants.

Visualizations

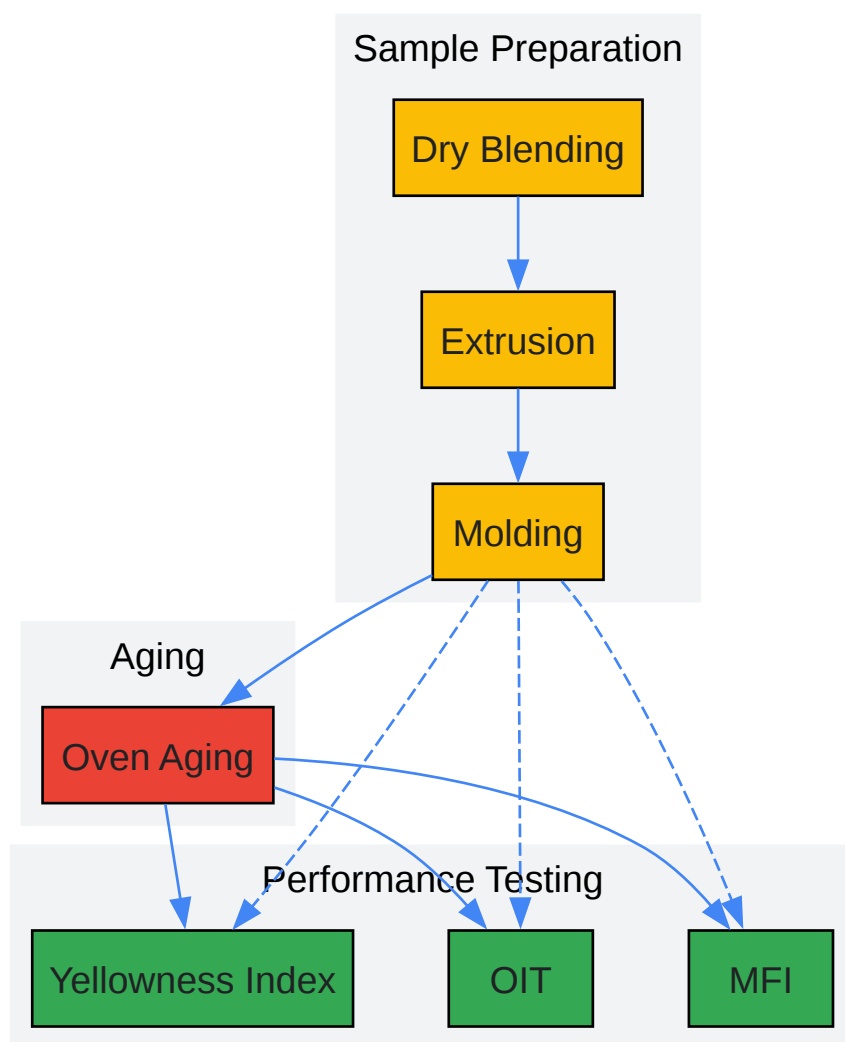
Antioxidant Mechanism of Action



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Caption: Mechanism of polymer stabilization by a hindered phenolic antioxidant.

Experimental Workflow for Antioxidant Evaluation



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Caption: Workflow for evaluating antioxidant performance in polypropylene.

Conclusion

Both **Antioxidant 1010** and Antioxidant 1076 are effective hindered phenolic antioxidants for polypropylene. The choice between them depends on the specific requirements of the application.

- **Antioxidant 1010** is generally preferred for applications requiring superior long-term thermal stability and low volatility, due to its higher molecular weight and greater number of functional groups.

- Antioxidant 1076 offers a good balance of performance and cost-effectiveness and may be suitable for applications with less stringent long-term heat aging requirements. It has also shown good performance in terms of color stability under irradiation.

For optimal performance, these primary antioxidants are often used in combination with secondary antioxidants, such as phosphites, to provide synergistic protection during both processing and the end-use of the polypropylene product. It is always recommended to conduct specific testing to determine the optimal antioxidant system for a given application.

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- To cite this document: BenchChem. [Comparative Analysis of Antioxidant 1010 versus Antioxidant 1076 in Polypropylene: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1672178#comparative-analysis-of-antioxidant-1010-vs-antioxidant-1076-in-polypropylene>]

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